

# physical and chemical properties of 2-Methylcyclohexyl acetate

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## Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

Cat. No.: B1359852

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## An In-depth Technical Guide to 2-Methylcyclohexyl Acetate

### Introduction

**2-Methylcyclohexyl acetate** is an organic chemical compound, specifically an ester, with the molecular formula C<sub>9</sub>H<sub>16</sub>O<sub>2</sub>.<sup>[1]</sup> It is a clear, colorless to light-yellow liquid known for its characteristic fruity and lightly floral aroma.<sup>[1][2]</sup> This compound exists as a mixture of cis and trans isomers.<sup>[3][4]</sup> Primarily, it serves as an efficient extraction solvent, notably in the anthraquinone process for producing hydrogen peroxide.<sup>[5][6][7]</sup> Its pleasant scent and good volatility also make it a valuable ingredient in the fragrance, flavor, and personal care industries.<sup>[1]</sup>

## Core Physical and Chemical Properties

The physical and chemical properties of **2-Methylcyclohexyl acetate** are summarized below. Data represents the mixed isomer product unless otherwise specified.

| Property                   | Value   | Reference |
|----------------------------|---|-----------|
| IUPAC Name                 | (2-methylcyclohexyl) acetate                  | [8]       |
| Synonyms                   | Acetic acid 2-methylcyclohexyl ester, o-MCHA  | [2][8]    |
| CAS Number                 | 5726-19-2                                     | [2]       |
| Molecular Formula          | C <sub>9</sub> H <sub>16</sub> O <sub>2</sub> | [2]       |
| Molecular Weight           | 156.22 g/mol                                  | [9]       |
| Appearance                 | Clear, colorless to light-yellow liquid       | [1][2]    |
| Boiling Point              | 182 °C to 191.7 °C at 760 mmHg                | [8][10]   |
| Melting Point              | < -31.6 °C                                    | [11]      |
| Density / Specific Gravity | 0.947 to 0.951 g/cm <sup>3</sup> at 20°C      | [2]       |
| Refractive Index           | 1.4370 to 1.4400 at 20°C                      | [10]      |
| Purity (by GC)             | ≥ 97.0% - 99.0%                               | [2][12]   |
| Flash Point                | 74.44 °C (166.00 °F) TCC                      | [13]      |
| Enthalpy of Vaporization   | 49.0 kJ/mol at 353 K                          | [14]      |

## Chemical Reactivity and Stability

**2-Methylcyclohexyl acetate** is a combustible liquid.[11] It is generally stable under normal storage conditions. However, it is incompatible with strong oxidizing agents.[15] Hazardous decomposition products primarily include carbon oxides.[15] For safe storage, it should be kept in tightly closed containers in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, or other ignition sources.[2][16]

## Experimental Protocols

# Synthesis of 2-Methylcyclohexyl Acetate via Esterification

The most common industrial synthesis involves a two-step process: the hydrogenation of o-cresol to produce 2-methylcyclohexanol, followed by the esterification of the resulting alcohol with acetic acid.[5][6]

## Step 1: Hydrogenation of o-Cresol

- Objective: To produce 2-methylcyclohexanol.
- Materials: o-cresol, methylcyclohexane (solvent), Raney Nickel (catalyst), high-purity hydrogen gas.[5][6]
- Procedure:
  - In a high-pressure hydrogenation reactor equipped with a stirrer, dissolve o-cresol in methylcyclohexane.[5]
  - Add the Raney Ni catalyst to the solution.[6]
  - Seal the reactor and purge the air. Fill the reactor with high-purity hydrogen gas.[5]
  - Heat the reaction mixture to approximately 140°C and maintain a pressure of 5 bar.[6]
  - Allow the reaction to proceed for 6 hours with continuous stirring.[6]
  - After the reaction is complete, cool the reactor and filter the product mixture to recover the catalyst. The resulting solution contains 2-methylcyclohexanol.[5]

## Step 2: Esterification of 2-Methylcyclohexanol

- Objective: To synthesize **2-methylcyclohexyl acetate** from 2-methylcyclohexanol and acetic acid.
- Materials: 2-methylcyclohexanol solution from Step 1, acetic acid, and a suitable catalyst (e.g., sodium bisulfate (NaHSO<sub>4</sub>), concentrated sulfuric acid, or a sulfonic acid ion exchange resin).[6][17]

- Procedure (using  $\text{NaHSO}_4$  as catalyst):
  - Add the 2-methylcyclohexanol solution, acetic acid, and  $\text{NaHSO}_4$  catalyst to a reaction vessel equipped with a stirrer and a reflux condenser. A typical molar ratio is 0.1 mol of 2-methylcyclohexanol to 0.2-0.3 mol of acetic acid.[6]
  - Heat the mixture to reflux temperature (around 100-125°C) with continuous stirring.[5] The reaction produces water as a byproduct, which can be removed to drive the equilibrium towards the product.
  - Monitor the reaction progress using Gas Chromatography (GC) until the desired conversion is achieved (typically yields of ~93% can be obtained).[6]
  - Upon completion, cool the reaction mixture.

## Purification Protocol

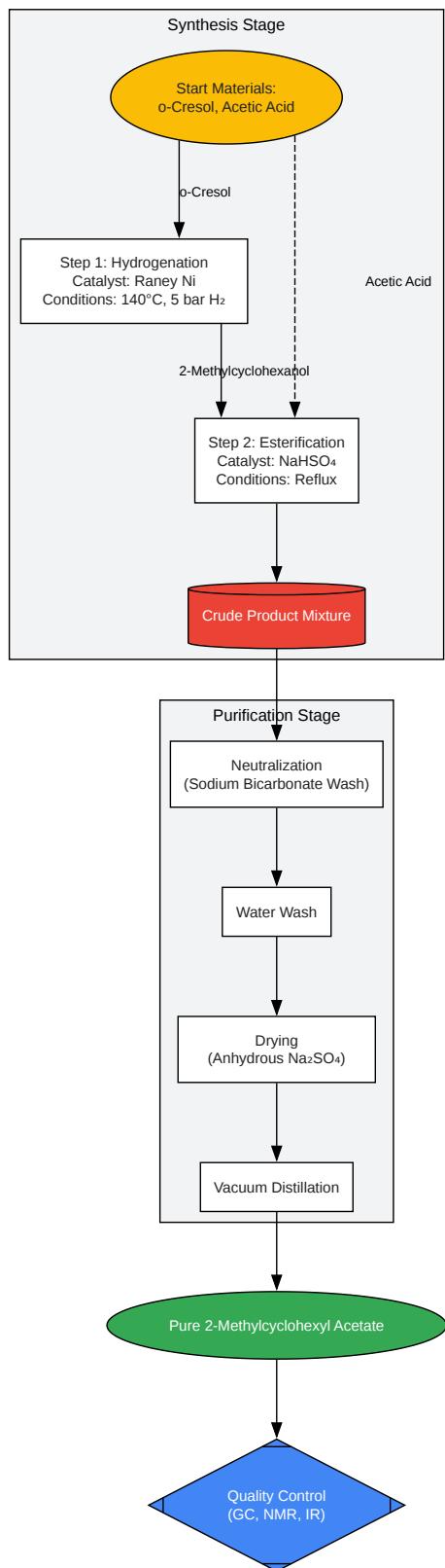
- Objective: To isolate and purify **2-methylcyclohexyl acetate** from the reaction mixture.
- Procedure:
  - Neutralization: Wash the crude product with a sodium bicarbonate solution until the pH value is between 6.5 and 7.5. This step neutralizes any remaining acidic catalyst and unreacted acetic acid.[17]
  - Washing: Wash the neutralized product with water to remove any remaining salts and water-soluble impurities.[17]
  - Drying: Dry the organic layer over an anhydrous drying agent (e.g., anhydrous sodium sulfate).
  - Distillation: Perform fractional distillation under vacuum (e.g., -0.05 to -0.1 MPa) to separate the pure **2-methylcyclohexyl acetate** from any remaining solvent, unreacted alcohol, and byproducts.[17]

## Analytical Characterization

- Gas Chromatography (GC): Used to determine the purity of the final product and to monitor the progress of the reaction. A flame ionization detector (FID) is typically employed.[2][18]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the chemical structure of the synthesized ester.[9]
- Infrared (IR) Spectroscopy: Used to identify the characteristic functional groups, particularly the ester carbonyl (C=O) stretch.[9]

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and purification of **2-Methylcyclohexyl acetate**.



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Caption: Workflow for the synthesis and purification of **2-Methylcyclohexyl acetate**.

## Applications

While not prominently featured in drug development literature, **2-Methylcyclohexyl acetate** has several key industrial applications:

- Solvent: It is a highly effective solvent, particularly for the production of hydrogen peroxide via the anthraquinone process.[5][7]
- Fragrance and Perfumery: Used as a top or middle note in perfumes, colognes, and other scented products to impart a fresh, fruity aroma that complements floral and citrus notes.[1]
- Flavor Industry: Incorporated into beverages, confectionery, and baked goods to add fruity tones and enhance overall flavor profiles.[1]
- Cosmetics and Personal Care: Its pleasant scent is utilized in lotions, shampoos, and deodorants.[1]

## Safety and Handling

Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and protective clothing, should be worn when handling **2-Methylcyclohexyl acetate**.[2] [16] Work should be conducted in a well-ventilated area to avoid inhaling vapors.[11] In case of skin or eye contact, the affected area should be flushed immediately with plenty of water.[2] Standard industrial hygiene practices should be followed, and eating, drinking, or smoking in the handling area should be prohibited.[16]

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